

# Essential Safety and Logistics for Handling Bucrilate (n-Butyl Cyanoacrylate)

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## Compound of Interest

Compound Name: **Bucrilate**

Cat. No.: **B091031**

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling reactive chemical compounds like **Bucrilate** (n-butyl cyanoacrylate). This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure research environment.

## Properties and Hazards of Bucrilate

**Bucrilate** is a colorless liquid with a sharp, irritating odor that polymerizes rapidly in the presence of moisture.<sup>[1]</sup> While it is a valuable tissue adhesive in medical and veterinary applications, it also presents several hazards in a laboratory setting.<sup>[1][2]</sup> It is an irritant to the eyes, skin, and respiratory system.<sup>[3]</sup> Direct contact can cause bonds to form on the skin and eyelids in seconds.<sup>[3]</sup> Vapors may also cause irritation to the respiratory tract.<sup>[4]</sup>

## Quantitative Data Summary

A clear understanding of the physical and chemical properties of **Bucrilate** is crucial for safe handling. The following table summarizes key quantitative data:

Property	Value
CAS Number	6606-65-1 <a href="#">[1]</a>
Molecular Formula	C8H11NO2 <a href="#">[1]</a> <a href="#">[5]</a>
Molar Mass	153.18 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	68 °C at 1.8 mmHg
Density	0.986 g/cm³ at 20 °C <a href="#">[1]</a>
Flash Point	> 80 °C (> 176 °F) <a href="#">[1]</a>
Vapor Pressure	< 0.5 mmHg at 25 °C <a href="#">[3]</a>
Solubility	Insoluble in water <a href="#">[1]</a>
Occupational Exposure Limits	Not established for n-butyl cyanoacrylate. For related compounds (methyl/ethyl 2-cyanoacrylate), a target concentration of 2 ppm is suggested. <a href="#">[6]</a>

## Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory to prevent exposure. The following PPE should be worn at all times when handling **Bucrilate**:

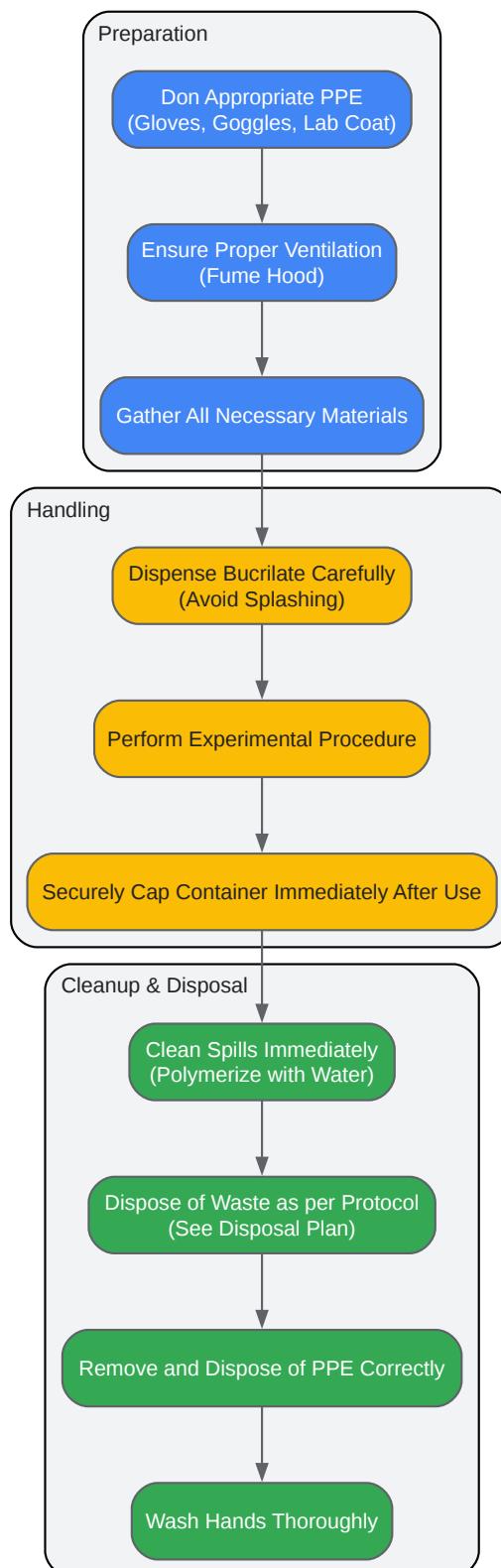
- Eye and Face Protection: Safety goggles or safety glasses with side shields are essential.[\[4\]](#) A full face shield should be used if there is a risk of splashing.[\[4\]](#)
- Skin Protection: Nitrile gloves are recommended to prevent skin contact.[\[4\]](#) Do not use PVC, nylon, or cotton gloves.[\[4\]](#) A lab coat or apron should be worn to protect clothing and skin.[\[4\]](#)
- Respiratory Protection: Work in a well-ventilated area.[\[7\]](#) If ventilation is inadequate or there is a potential to exceed exposure limits, a NIOSH-approved respirator with an organic vapor cartridge should be used.[\[4\]](#)[\[7\]](#)

## Operational and Disposal Plans

A systematic approach to handling and disposal is critical to minimize risks.

## Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for handling **Bucrilate** in a laboratory setting.





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## References

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- To cite this document: BenchChem. [Essential Safety and Logistics for Handling Bucrilate (n-Butyl Cyanoacrylate)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b091031#personal-protective-equipment-for-handling-bucrilate>]

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